

Technical Data Summary: 3,4-Dichloro-5-nitrobenzoic Acid

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Compound of Interest

Compound Name: *3,4-Dichloro-5-nitrobenzoic acid*

Cat. No.: B178437

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This document provides a concise summary of the core physicochemical properties of **3,4-Dichloro-5-nitrobenzoic acid**, a compound of interest in various chemical and pharmaceutical research applications.

Physicochemical Properties

The key molecular identifiers and properties for **3,4-Dichloro-5-nitrobenzoic acid** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C ₇ H ₃ Cl ₂ NO ₄	[1][2][3]
Molecular Weight	236.01 g/mol	[1][3]
CAS Number	13300-63-5	[2][3]
IUPAC Name	3,4-dichloro-5-nitrobenzoic acid	[3]
Physical Description	Solid at room temperature	[2]

Structural Information

To facilitate a deeper understanding of its chemical nature, the structural representation of **3,4-Dichloro-5-nitrobenzoic acid** is provided below.

Molecular Structure of **3,4-Dichloro-5-nitrobenzoic acid**

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References

- 1. scbt.com [scbt.com]
- 2. CAS 13300-63-5: 3,4-dichloro-5-nitrobenzoic acid [cymitquimica.com]
- 3. 3,4-Dichloro-5-nitrobenzoic acid | C7H3Cl2NO4 | CID 458963 - PubChem [pubchem.ncbi.nlm.nih.gov]
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